

Operational Safety Guide: Handling 1,3-Dioxan-2-ol (Glycolaldehyde Dimer)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,3-Dioxan-2-ol

CAS No.: 67842-74-4

Cat. No.: B14474135

[Get Quote](#)

Executive Summary & Chemical Context

1,3-Dioxan-2-ol (often sourced as its stable solid form, Glycolaldehyde Dimer, CAS: 23147-58-2) presents a unique safety profile that fluctuates based on its physical state.

While the commercial solid dimer is often classified as low-hazard, it exists in a dynamic equilibrium. Upon dissolution in aqueous or organic media, it reverts to the monomeric glycolaldehyde and **1,3-dioxan-2-ol** forms. This generates reactive aldehyde species capable of protein cross-linking and sensitization.

Crucial Safety Directive: Do not treat this substance solely based on the solid-state SDS. You must adopt a "Reactive Intermediate" safety posture once the compound is solvated.

Hazard Profiling & Risk Assessment

Hazard Category	GHS Classification (Conservative)	Operational Implication
Physical State	Solid (Dimer)	Dust management is critical during weighing; vapor management is critical during reaction.
	Liquid (Monomer in solution)	
Health (Acute)	H315 / H319 (Skin/Eye Irritant)	The monomeric aldehyde form is a mucous membrane irritant.
Sensitization	H317 (Potential Skin Sensitizer)	Aldehydes are known haptens. Long-term low-level exposure can induce allergic dermatitis.
Reactivity	H227 (Combustible Liquid - Monomer)	In solution, flash points drop significantly depending on the solvent (e.g., THF, DCM).

Personal Protective Equipment (PPE) Matrix

This matrix is designed to prevent not just acute burns, but chronic sensitization.

A. Hand Protection (Glove Selection)

Rationale: **1,3-Dioxan-2-ol** is hydrophilic but often handled in organic solvents to drive reactions.

Task	Primary Glove Material	Thickness	Breakthrough Time	Protocol
Weighing (Solid)	Nitrile	0.11 mm (Standard)	>480 min (Solid)	Single layer. Discard if dusty. [1][2]
Synthesis (Aqueous)	Nitrile (Extended Cuff)	0.14 mm	>240 min	Double-glove recommended to prevent micro-exposure.
Synthesis (Organic)	Laminate (Silver Shield) or High-Grade Butyl	0.70 mm	>480 min	Mandatory if using DCM or THF as carrier solvents. Standard nitrile degrades rapidly in these.

B. Respiratory & Eye Protection[1][2][3][4][5]

- Eyes: Chemical Splash Goggles (Indirect Vented) are required. Safety glasses are insufficient due to the risk of aldehyde solution splashing, which can cause corneal clouding.
- Respiratory:
 - Solid Handling: Use a P95/P100 particulate respirator if handling >10g outside a fume hood.
 - Solution Handling: All operations must occur in a certified fume hood. If hood failure occurs, use a Full-Face Respirator with ABEK (Organic Vapor/Acid Gas) cartridges.

C. Body Protection[1][3][4][6][7][8][9]

- Lab Coat: 100% Cotton or Nomex (Flame Resistant). Synthetic blends (polyester) should be avoided due to flammability risks with organic solvents.
- Footwear: Closed-toe, non-perforated leather or chemically resistant synthetic shoes.

Operational Workflow: Step-by-Step

Phase 1: Preparation & Weighing

- **Equilibrium Check:** Remove the container from 2-8°C storage. Allow it to warm to room temperature inside a desiccator to prevent condensation (water catalyzes the monomerization).
- **Static Control:** The dimer is a crystalline powder prone to static. Use an antistatic gun or polonium strip if weighing <10 mg.
- **Transfer:** Weigh inside a fume hood. If the balance is outside, transfer the solid into a tared vial, cap immediately, and then weigh.

Phase 2: Solvation & Reaction

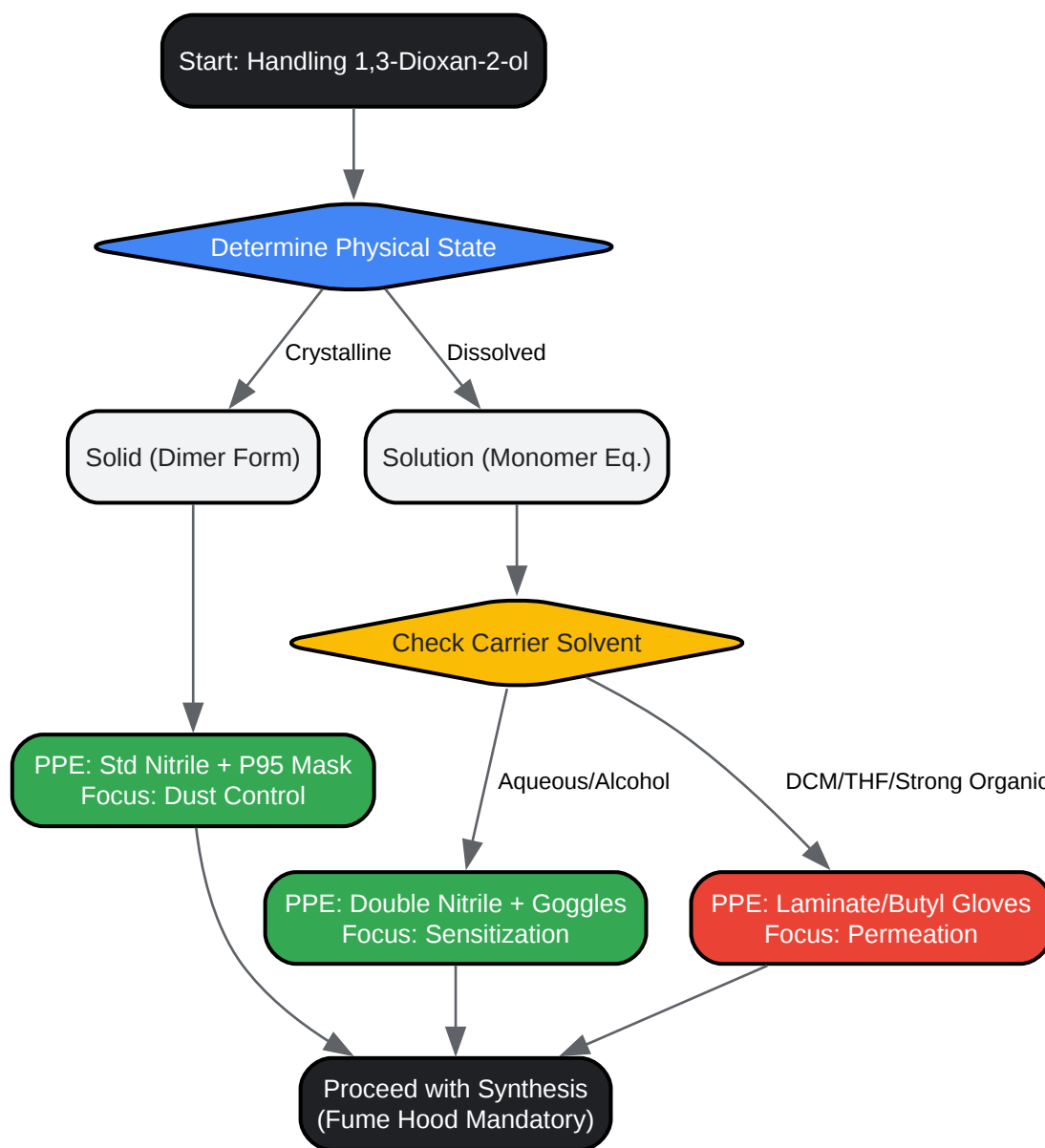
- **Solvent Addition:** Add solvent slowly.
 - **Note:** In water, the ring opens to glycolaldehyde. In anhydrous THF, the cyclic **1,3-dioxan-2-ol** form is favored.
- **Inert Atmosphere:** If using the monomer for cross-linking, blanket with Nitrogen or Argon. Oxygen can oxidize the aldehyde to glycolic acid, altering stoichiometry.
- **Temperature Control:** Do not heat >60°C without a reflux condenser, as the monomer becomes volatile.

Phase 3: Spill Management

- **Solid Spill:** Do not sweep (creates dust). Cover with wet paper towels (water), then wipe up. Place in a sealed bag.
- **Solution Spill:** Cover with vermiculite or activated charcoal pads. Do not use standard paper towels if the solvent is flammable.

Decision Logic & Workflow Diagram

The following diagram illustrates the decision-making process for PPE selection based on the chemical's state.



[Click to download full resolution via product page](#)

Caption: PPE selection logic based on the physical state and solvent carrier of **1,3-Dioxan-2-ol**.

Disposal & Deactivation

Never dispose of aldehyde-generating compounds down the drain.

- Quenching (Small Scale < 5g):

- Treat the waste solution with an excess of aqueous Sodium Bisulfite (NaHSO_3). This forms a stable bisulfite adduct with the aldehyde/hemiacetal, significantly reducing volatility and reactivity.
- Allow to stand for 30 minutes.
- Waste Segregation:
 - Label: "Non-Halogenated Organic Waste - Contains Aldehydes."
 - Container: High-density polyethylene (HDPE) or glass. Avoid metal containers as aldehydes can oxidize to acids and corrode metal over time.

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 294864, **1,3-Dioxan-2-ol**. Retrieved from [\[Link\]](#)
- Carl Roth. (2023).^{[3][4]} Safety Data Sheet: Glycolaldehyde dimer. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. nmu-mi.newlook.safecollegesds.com [nmu-mi.newlook.safecollegesds.com]
- 3. carlroth.com [carlroth.com]
- 4. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Operational Safety Guide: Handling 1,3-Dioxan-2-ol (Glycolaldehyde Dimer)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14474135/docs#operational-safety-guide-handling-1-3-dioxan-2-ol-glycolaldehyde-dimer\]](https://www.benchchem.com/product/b14474135/docs#operational-safety-guide-handling-1-3-dioxan-2-ol-glycolaldehyde-dimer)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)